

A Comprehensive Technical Guide to 4-(Methylthio)aniline

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Compound of Interest

Compound Name: 4-(Methylthio)aniline

Cat. No.: B085588

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-(Methylthio)aniline**, a versatile chemical intermediate with significant applications in medicinal chemistry and materials science. This document details its physicochemical properties, synthesis, and analytical methods, with a focus on its role in the development of novel therapeutic agents.

Core Compound Identification

Identifier	Value
Chemical Name	4-(Methylthio)aniline
CAS Number	104-96-1[1]
Molecular Formula	C ₇ H ₉ NS
Molecular Weight	139.22 g/mol [1]
Synonyms	p-(Methylthio)aniline, 4-(Methylmercapto)aniline, 4-Aminothioanisole

Physicochemical Properties

The following table summarizes the key physicochemical properties of **4-(Methylthio)aniline**, providing essential data for its handling, storage, and application in experimental settings.

Property	Value	Reference
Appearance	Clear colorless or yellow to brown to dark brown liquid	Thermo Fisher Scientific
Boiling Point	272-273 °C (lit.)	Sigma-Aldrich[1]
Density	1.119 g/mL at 25 °C (lit.)	Sigma-Aldrich[1]
Refractive Index (n _{20/D})	1.6380-1.6420 @ 20°C	Thermo Fisher Scientific
Flash Point	>110 °C (>230 °F)	Sigma-Aldrich[1]
Solubility	Information not readily available	
pKa (Predicted)	4.69 ± 0.10	

Synthesis of 4-(Methylthio)aniline

Several synthetic routes to **4-(Methylthio)aniline** have been reported. A common and effective method involves the reduction of 4-nitrothioanisole.

Experimental Protocol: Reduction of 4-Nitrothioanisole

This protocol describes a laboratory-scale synthesis of **4-(Methylthio)aniline**.

Materials:

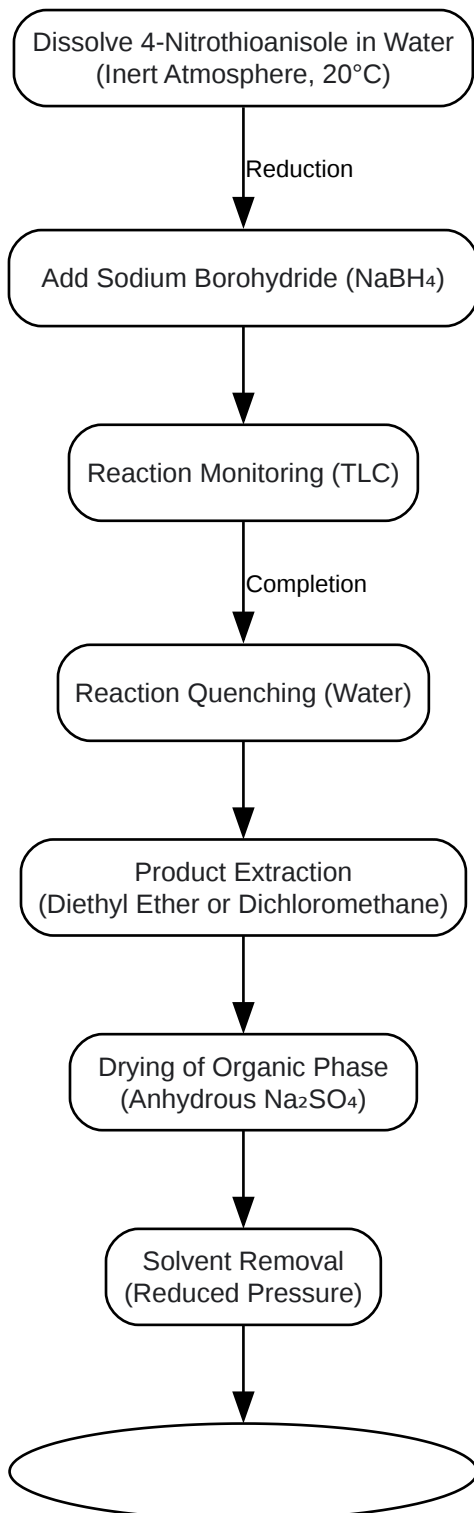
- 4-Nitrothioanisole
- Sodium borohydride (NaBH₄)
- Water
- Diethyl ether or Dichloromethane
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- In a round-bottom flask, dissolve 1-methylthio-4-nitro-benzene in water at 20°C under an inert atmosphere.
- Slowly add sodium borohydride to the solution while maintaining the inert atmosphere.
- Monitor the reaction progress using a suitable analytical technique such as thin-layer chromatography (TLC).
- Upon completion, quench the reaction by carefully adding water.
- Extract the product from the aqueous layer using diethyl ether or dichloromethane.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield **4-(Methylthio)aniline**.

Logical Workflow for Synthesis:

Synthesis of 4-(Methylthio)aniline

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Caption: A flowchart illustrating the key steps in the synthesis of **4-(Methylthio)aniline** via the reduction of 4-nitrothioanisole.

Applications in Drug Development

4-(Methylthio)aniline serves as a crucial building block in the synthesis of various biologically active molecules. Its derivatives have shown promise as potent inhibitors of protein kinases, which are key targets in cancer therapy.

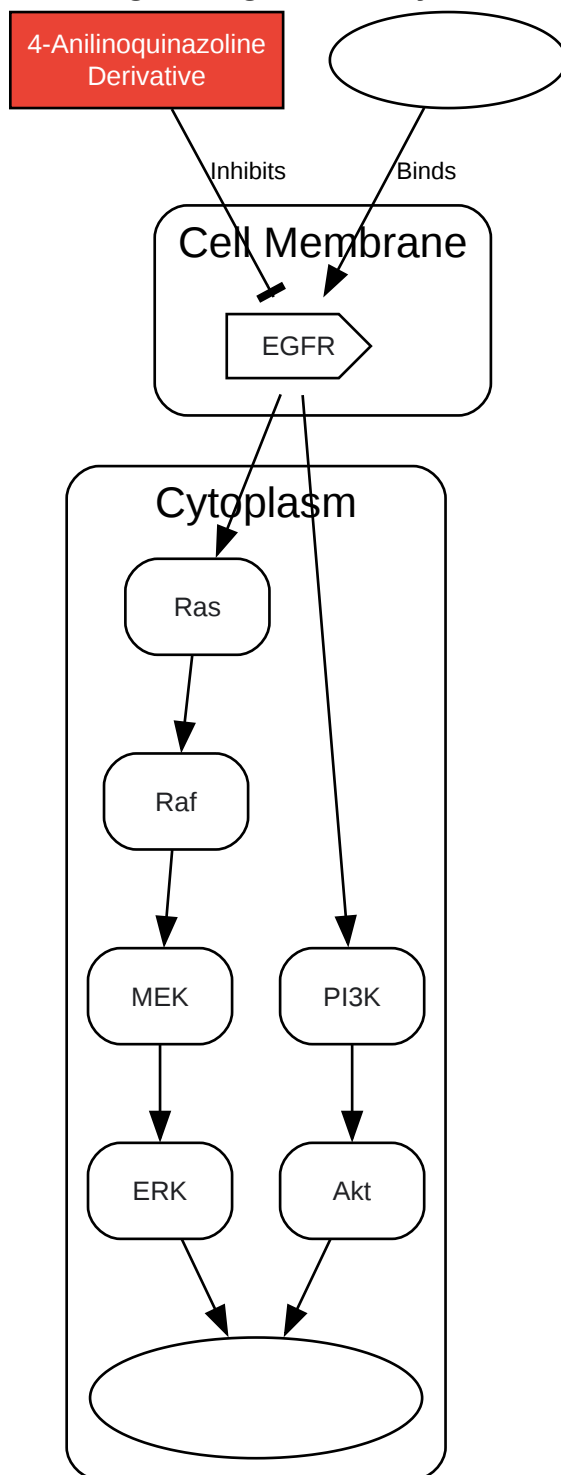
Role in Kinase Inhibitor Synthesis

The 4-(methylthio)phenyl moiety is incorporated into the structure of some kinase inhibitors to enhance their binding affinity and selectivity. For instance, derivatives of 4-anilinoquinazoline containing the 4-(methylthio)phenyl group have been investigated as inhibitors of the Epidermal Growth Factor Receptor (EGFR), a key signaling protein often dysregulated in cancer.^[2]

Signaling Pathway Targeted by 4-Anilinoquinazoline Derivatives:

The following diagram illustrates a simplified signaling pathway targeted by 4-anilinoquinazoline derivatives, which can be synthesized using **4-(Methylthio)aniline**.

EGFR Signaling Pathway Inhibition

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Caption: A diagram showing the inhibition of the EGFR signaling pathway by a 4-anilinoquinazoline derivative.

Analytical Methods

The purity and identity of **4-(Methylthio)aniline** can be determined using various analytical techniques.

Gas Chromatography (GC)

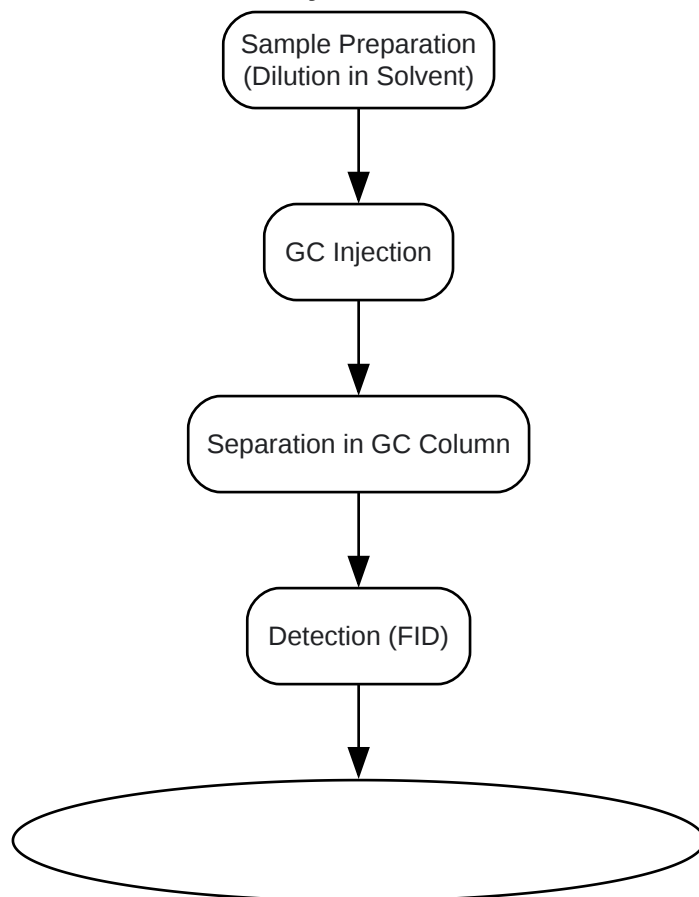
Gas chromatography is a suitable method for assessing the purity of **4-(Methylthio)aniline**.

Experimental Protocol: GC Analysis

- Instrument: Gas chromatograph equipped with a flame ionization detector (FID).
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5 or equivalent).
- Carrier Gas: Helium or Nitrogen.
- Injector Temperature: 250 °C.
- Detector Temperature: 280 °C.
- Oven Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold at 250 °C for 5 minutes.
- Sample Preparation: Dilute the sample in a suitable solvent (e.g., dichloromethane or ethyl acetate).

Experimental Workflow for GC Analysis:

GC Analysis Workflow

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Caption: A workflow diagram for the analysis of **4-(Methylthio)aniline** using Gas Chromatography.

Conclusion

4-(Methylthio)aniline is a valuable chemical entity with a well-defined profile and significant potential in the field of drug discovery and development. Its utility as a precursor for kinase inhibitors highlights its importance in the ongoing search for novel anticancer therapeutics. The information provided in this guide serves as a comprehensive resource for researchers and scientists working with this compound.

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References

- 1. benchchem.com [benchchem.com]
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